

experimental setup for reactions involving N-FMOC-2-(n-decylamino)acetaldehyde

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Compound of Interest

Compound Name: (9H-Fluoren-9-yl)methyl decyl(2-oxoethyl)carbamate

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Application Notes and Protocols for N-FMOC-2-(n-decylamino)acetaldehyde

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides detailed application notes and experimental protocols for the handling and reactivity of N-FMOC-2-(n-decylamino)acetaldehyde, a specialized building block relevant to peptide chemistry and drug discovery. The protocols outlined herein are based on established methodologies for N-FMOC protected amino aldehydes and are intended to serve as a comprehensive guide for researchers. This guide covers the synthesis, purification, and subsequent reactions of this compound, with a focus on its application in forming more complex molecular structures. All quantitative data are presented in tabular format for clarity, and key experimental workflows are visualized using diagrams.

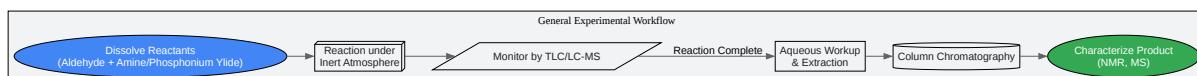
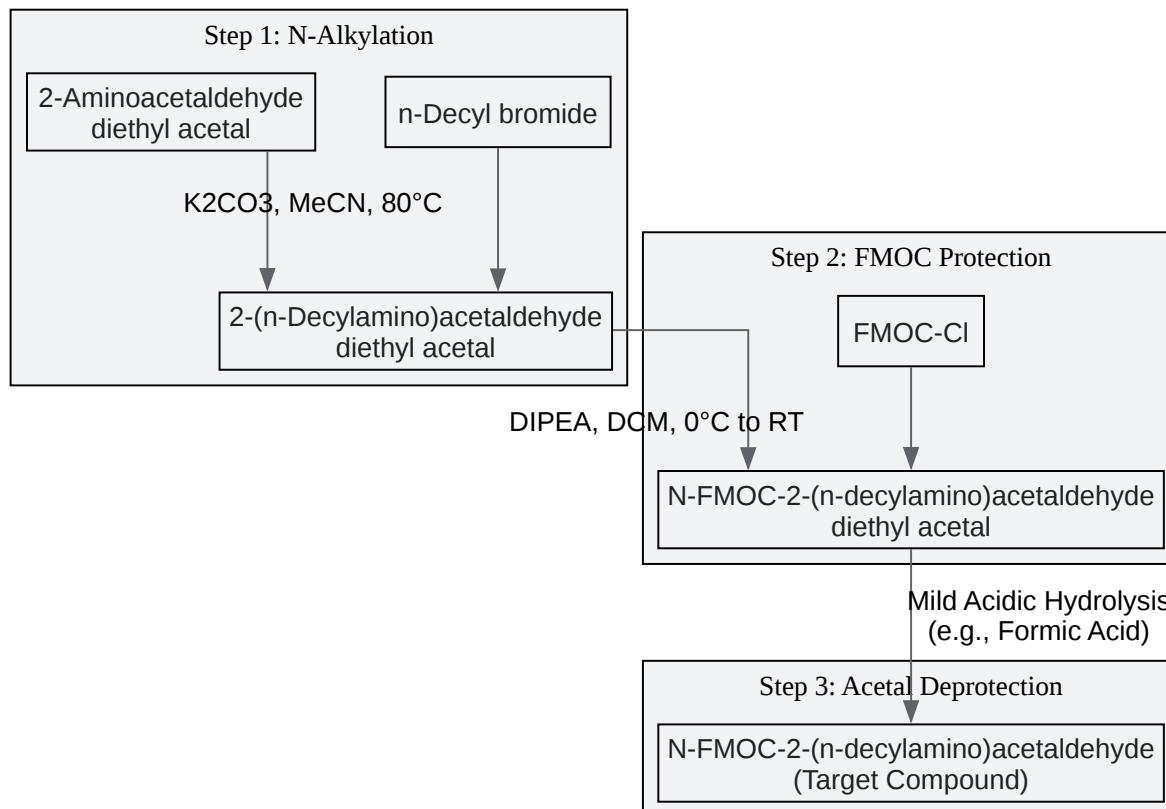
Introduction to N-FMOC-2-(n-decylamino)acetaldehyde

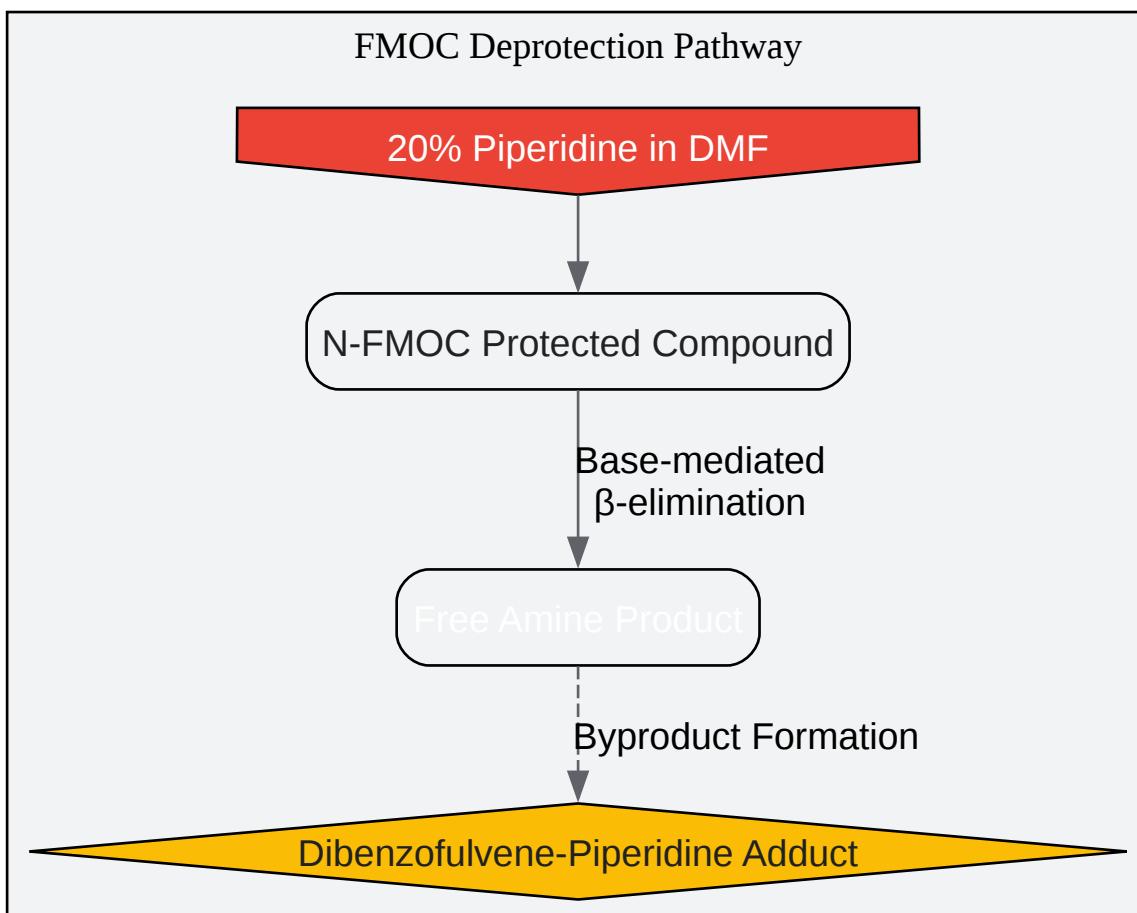
N-FMOC-2-(n-decylamino)acetaldehyde is a bifunctional organic molecule featuring a secondary amine protected by a 9-fluorenylmethoxycarbonyl (FMOC) group and a reactive aldehyde moiety. The long n-decyl chain imparts significant lipophilicity, making this compound

a valuable intermediate for synthesizing peptide analogues with enhanced membrane permeability or for creating targeted drug delivery systems. The Fmoc group provides robust protection of the amine under various reaction conditions while allowing for facile deprotection under mild basic conditions, a cornerstone of modern solid-phase peptide synthesis (SPPS).^[1] ^[2] The aldehyde functionality serves as a versatile handle for a variety of carbon-carbon and carbon-nitrogen bond-forming reactions.

Proposed Synthesis of N-FMOC-2-(n-decylamino)acetaldehyde

The synthesis of the title compound can be envisioned as a two-step process starting from commercially available 2-aminoacetaldehyde diethyl acetal and n-decyl bromide, followed by Fmoc protection.





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References

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- 2. Fmoc Solid Phase Peptide Synthesis: Mechanism and Protocol - Creative Peptides [creative-peptides.com]
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